

# Application Notes and Protocols: Feng L3-PrPr2 Scandium(III) Complex in Asymmetric Catalysis

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## Compound of Interest

Compound Name: *Feng L3-prpr2*

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## Introduction: The Advent of Chiral N,N'-Dioxide Ligands in Scandium-Catalyzed Reactions

The quest for efficient and highly selective methods for the synthesis of chiral molecules is a cornerstone of modern organic chemistry and drug development. In this context, the development of robust chiral catalysts is of paramount importance. The **Feng L3-PrPr2** ligand, a C2-symmetric chiral N,N'-dioxide, has emerged as a privileged ligand in asymmetric catalysis.[1][2] In combination with scandium(III) triflate (Sc(OTf)<sub>3</sub>), it forms a potent Lewis acid complex capable of catalyzing a diverse array of enantioselective transformations with high yields and stereoselectivities.[3][4] This application note provides a comprehensive overview of the **Feng L3-PrPr2** scandium(III) complex, including its preparation, mechanism of action, and detailed protocols for its application in asymmetric synthesis.

Developed by the research group of Professor Xiaoming Feng, the L3-PrPr2 ligand is part of a broader class of chiral N,N'-dioxides derived from readily available amino acids.[5][6] These ligands are characterized by their flexible backbone and the presence of two N-oxide moieties, which act as effective coordination sites for metal ions.[7] The resulting metal complexes,

particularly with hard Lewis acids like scandium(III), have demonstrated remarkable catalytic activity in a wide range of reactions, including cycloadditions, Michael additions, Friedel-Crafts alkylations, and domino reactions.<sup>[3][8]</sup>

## The Feng L3-PrPr2 Ligand: Structure and Synthesis

The L3-PrPr2 ligand, systematically named (2S,2'S)-1,1'-(propane-1,3-diyl)bis(N-(2,6-diisopropylphenyl)-pyrrolidine-2-carboxamide)-1,1'-dioxide, possesses a C<sub>2</sub>-symmetric structure, which is crucial for inducing high stereoselectivity in catalytic reactions.

### Synthesis of the L3-PrPr2 Ligand

The synthesis of the L3-PrPr2 ligand is a multi-step process that begins with a chiral amino acid precursor. The general synthetic route is adaptable, allowing for modifications to the ligand structure.<sup>[5][9]</sup>

#### Protocol 1: Synthesis of the **Feng L3-PrPr2** Ligand

This protocol is a representative synthesis based on established procedures for similar N,N'-dioxide ligands.

##### Step 1: Amide Coupling

- To a solution of (S)-N-Boc-proline (1.0 equiv.) in anhydrous dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) at 0 °C, add N,N'-dicyclohexylcarbodiimide (DCC) (1.1 equiv.) and 4-dimethylaminopyridine (DMAP) (0.1 equiv.).
- After stirring for 15 minutes, add 2,6-diisopropylaniline (1.0 equiv.) to the mixture.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Filter the reaction mixture to remove the dicyclohexylurea byproduct and concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the Boc-protected amide.

##### Step 2: Boc Deprotection

- Dissolve the Boc-protected amide (1.0 equiv.) in a solution of 4 M HCl in 1,4-dioxane.
- Stir the mixture at room temperature for 2-4 hours until the deprotection is complete (monitored by TLC).
- Remove the solvent and excess HCl under reduced pressure to obtain the amine hydrochloride salt.

#### Step 3: Dimerization

- Dissolve the amine hydrochloride salt (2.0 equiv.) in acetonitrile (CH<sub>3</sub>CN).
- Add potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) (3.0 equiv.) and 1,3-dibromopropane (1.0 equiv.) to the suspension.
- Reflux the mixture for 24-48 hours.
- After cooling to room temperature, filter the mixture and concentrate the filtrate.
- Purify the residue by flash column chromatography to afford the diamide.

#### Step 4: N-Oxidation

- Dissolve the diamide (1.0 equiv.) in CH<sub>2</sub>Cl<sub>2</sub> and cool the solution to 0 °C.
- Add meta-chloroperoxybenzoic acid (m-CPBA) (2.2-2.5 equiv.) portion-wise.
- Stir the reaction at 0 °C for 1-2 hours.
- Quench the reaction with a saturated aqueous solution of sodium bicarbonate (NaHCO<sub>3</sub>).
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on neutral alumina to yield the final L3-PrPr2 ligand.

## The In-Situ Generated Feng L3-PrPr2 Scandium(III) Complex

A key feature of this catalytic system is the in situ generation of the active complex from the L3-PrPr2 ligand and a scandium(III) salt, typically scandium(III) triflate ( $\text{Sc}(\text{OTf})_3$ ).<sup>[4]</sup> This approach avoids the need to isolate and characterize the often moisture-sensitive metal complex.

### Proposed Mechanism of Action

The **Feng L3-PrPr2** ligand acts as a tetradentate ligand, coordinating to the scandium(III) center through the two N-oxide and two amide oxygen atoms.<sup>[5]</sup> This coordination creates a chiral environment around the metal center, which is the basis for the enantioselective catalysis. The scandium(III) ion, in turn, functions as a Lewis acid, activating the substrate and bringing it into close proximity to the chiral ligand.

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Caption: Generalized catalytic cycle of the **Feng L3-PrPr2** Scandium(III) complex.

## Application in Asymmetric Catalysis: A Representative Protocol

The **Feng L3-PrPr2** scandium(III) complex has been successfully employed in a multitude of asymmetric reactions.<sup>[3][8]</sup> Below is a detailed, representative protocol for an asymmetric Friedel-Crafts alkylation, a common and important carbon-carbon bond-forming reaction.

## Protocol 2: Asymmetric Friedel-Crafts Alkylation of Indoles with $\beta,\gamma$ -Unsaturated $\alpha$ -Ketoesters

This protocol describes the reaction of an indole with a  $\beta,\gamma$ -unsaturated  $\alpha$ -ketoester to produce a chiral indole derivative, a common motif in bioactive molecules.

Materials and Reagents:

- **Feng L3-PrPr2** ligand
- Scandium(III) triflate ( $\text{Sc}(\text{OTf})_3$ )
- Indole (substituted or unsubstituted)
- $\beta,\gamma$ -Unsaturated  $\alpha$ -ketoester
- Anhydrous dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- 4 Å Molecular sieves
- Inert atmosphere (Nitrogen or Argon)

Experimental Procedure:

- Catalyst Preparation (In-situ):
  - To a flame-dried Schlenk tube under an inert atmosphere, add the **Feng L3-PrPr2** ligand (0.10 equiv., 10 mol%).
  - Add scandium(III) triflate (0.10 equiv., 10 mol%) and freshly activated 4 Å molecular sieves (100 mg per 0.2 mmol of substrate).
  - Add anhydrous  $\text{CH}_2\text{Cl}_2$  (1.0 mL) and stir the mixture at room temperature for 30-60 minutes.
- Reaction Execution:
  - To the pre-stirred catalyst mixture, add the indole (1.2 equiv.).

- Cool the reaction mixture to the desired temperature (e.g., -20 °C).
- Add the  $\beta,\gamma$ -unsaturated  $\alpha$ -ketoester (1.0 equiv.) dropwise over 5-10 minutes.
- Stir the reaction at this temperature for the specified time (typically 12-48 hours), monitoring the progress by TLC.
- Work-up and Purification:
  - Upon completion, quench the reaction by adding a saturated aqueous solution of  $\text{NaHCO}_3$ .
  - Allow the mixture to warm to room temperature and extract with  $\text{CH}_2\text{Cl}_2$  (3 x 10 mL).
  - Combine the organic layers, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure.
  - Purify the crude product by flash column chromatography on silica gel to obtain the desired chiral product.
- Characterization:
  - Determine the yield of the purified product.
  - Determine the enantiomeric excess (ee) of the product by chiral High-Performance Liquid Chromatography (HPLC).

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Caption: A streamlined workflow for the asymmetric Friedel-Crafts alkylation.

## Key Reaction Parameters and Optimization

The success of reactions catalyzed by the **Feng L3-PrPr2** scandium(III) complex often depends on careful optimization of several parameters.

| Parameter          | General Range/Observation                           | Rationale                                                                                                                                                 |
|--------------------|-----------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------|
| Catalyst Loading   | 5 - 15 mol%                                         | Balances reaction rate and cost-effectiveness. Higher loadings may be needed for less reactive substrates.                                                |
| Ligand:Metal Ratio | 1:1 to 1.1:1                                        | A slight excess of the ligand can sometimes improve enantioselectivity.                                                                                   |
| Solvent            | CH <sub>2</sub> Cl <sub>2</sub> , DCE, Toluene, THF | Solvent polarity and coordinating ability can significantly impact catalyst solubility, activity, and stereoselectivity.[8]                               |
| Temperature        | -78 °C to 40 °C                                     | Lower temperatures generally lead to higher enantioselectivity, but may require longer reaction times.                                                    |
| Additives          | 4 Å Molecular Sieves, Bases (e.g., 2,6-lutidine)    | Molecular sieves remove trace amounts of water which can deactivate the Lewis acidic catalyst. Bases can be used to neutralize any acidic byproducts.[10] |

## Conclusion

The **Feng L3-PrPr2** scandium(III) complex represents a powerful and versatile catalytic system for asymmetric synthesis. Its ease of in-situ preparation, coupled with its ability to promote a wide range of transformations with high enantioselectivity, makes it an invaluable tool for researchers in both academic and industrial settings. The protocols and guidelines presented in this application note are intended to serve as a starting point for the exploration and application of this remarkable catalyst in the synthesis of complex chiral molecules.

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